

An In-depth Technical Guide to Propan-2-yl Pentanoate (Isopropyl Valerate)

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Compound of Interest

Compound Name: *Isopropyl valerate*

Cat. No.: *B102743*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of propan-2-yl pentanoate, commonly known as **isopropyl valerate**. It covers its chemical properties, synthesis, applications, and safety data, presented in a format tailored for scientific and research applications.

Chemical Identity and Properties

Propan-2-yl pentanoate is an ester with a characteristic fruity odor. Its IUPAC name is propan-2-yl pentanoate.^{[1][2]} It is also known by several synonyms, including isopropyl pentanoate, valeric acid, isopropyl ester, and pentanoic acid, 1-methylethyl ester.^{[1][3][4][5]}

Table 1: Physicochemical Properties of Propan-2-yl Pentanoate

| Property | Value | Source |
|-------------------|---|--------------|
| IUPAC Name | propan-2-yl pentanoate | [1][2] |
| CAS Number | 18362-97-5 | [1][2][3] |
| Molecular Formula | C8H16O2 | [1][2][3][5] |
| Molecular Weight | 144.21 g/mol | [1][2][3] |
| Appearance | Colorless liquid | [6] |
| Odor | Fruity, apple, pineapple | [3][6] |
| Melting Point | -63.35°C (estimate) | [6] |
| Boiling Point | 162.84°C (estimate) | [6] |
| Density | 0.855 - 0.861 g/cm ³ at 25°C | [4] |
| Flash Point | 46.7°C (116°F) | [4][6] |
| Refractive Index | 1.398 - 1.404 at 20°C | [4] |
| Solubility | Soluble in ethanol and methanol | [3] |
| Vapor Pressure | 2.91 mmHg at 25°C | [6] |

Synthesis of Propan-2-yl Pentanoate

The most common method for the synthesis of propan-2-yl pentanoate is through the Fischer esterification of valeric acid (pentanoic acid) with isopropanol (propan-2-ol) in the presence of an acid catalyst, typically sulfuric acid.

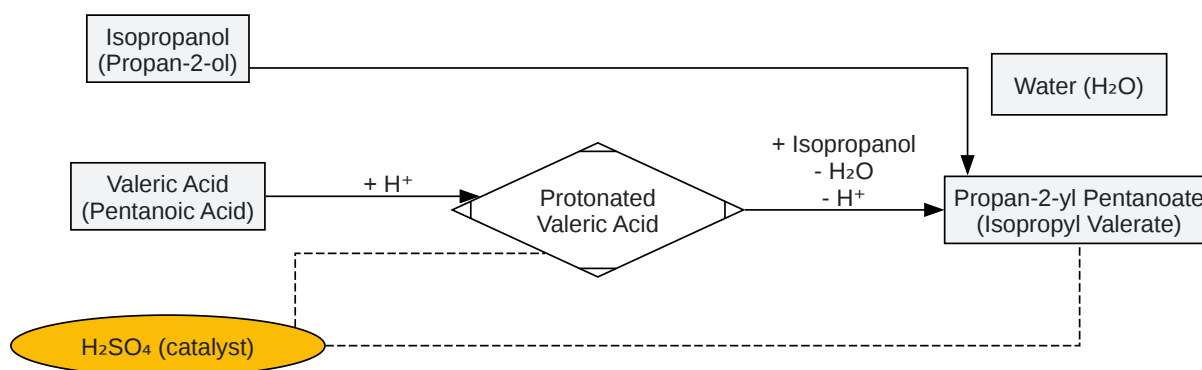
Experimental Protocol: Fischer Esterification

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine equimolar amounts of valeric acid and isopropanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant weight) to the mixture while stirring.

- **Reaction:** Heat the mixture to reflux for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid with a mild base, such as a saturated sodium bicarbonate solution, until effervescence ceases.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the ester with a suitable organic solvent, such as diethyl ether or dichloromethane.
- **Purification:** Wash the organic layer with brine, dry it over an anhydrous salt like sodium sulfate, and filter. The solvent is then removed under reduced pressure using a rotary evaporator. The crude product can be further purified by fractional distillation to obtain pure propan-2-yl pentanoate.

An alternative industrial method involves the reaction of propylene with valeric acid under superatmospheric pressure and at temperatures between 75 and 250°C, using sulfuric acid as a catalyst.[7]

Diagram of Synthesis Pathway



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Caption: Fischer esterification of valeric acid and isopropanol.

Applications

Propan-2-yl pentanoate is utilized in various industries due to its pleasant fruity aroma.

- **Flavor and Fragrance Industry:** It serves as a flavoring agent in food and beverage products, imparting fruity notes.^{[6][8]} It is also a common component in perfumes and other scented products.^{[6][8]}
- **Cosmetics Industry:** Due to its fragrance, it has potential applications in cosmetic formulations.^{[6][8]}
- **Pharmaceutical Industry:** There are potential, though less common, applications for propan-2-yl pentanoate in the pharmaceutical sector.^[6]
- **Analytical Chemistry:** It can be used as a reference standard in chromatographic techniques such as HPLC.^[9]

Safety and Handling

Propan-2-yl pentanoate is classified as a flammable liquid.^{[1][3]}

GHS Hazard Information:

- H226: Flammable liquid and vapor.^[1]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Use in a well-ventilated area.
- Wear protective gloves, clothing, and eye/face protection.
- Store in a cool, well-ventilated place.

For detailed toxicological data and disposal considerations, refer to the material safety data sheet (MSDS) provided by the supplier.^[10]

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